

# "crystal structure of 1,1'-diethyl-4,4'-bipyridinium diiodide"

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## Compound of Interest

Compound Name: *1,1'-Diethyl-4,4'-bipyridinium dibromide*

Cat. No.: *B119859*

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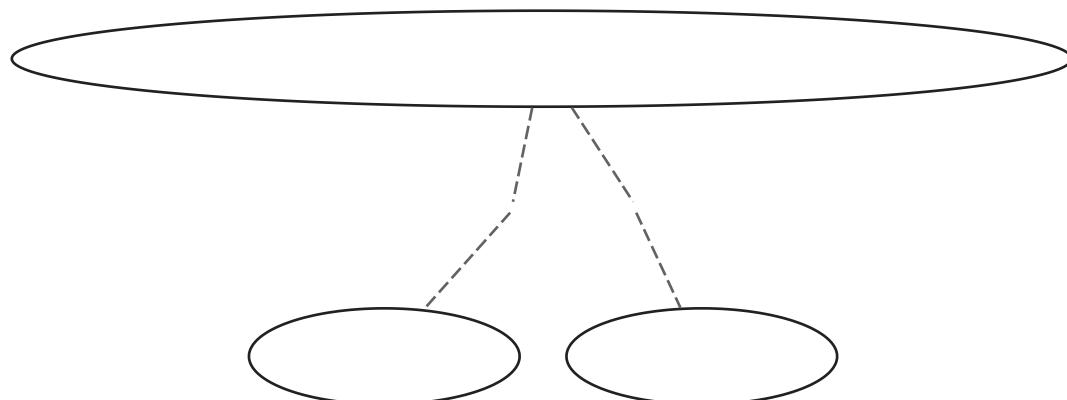
An In-depth Technical Guide on the Crystal Structure of 1,1'-Diethyl-4,4'-bipyridinium Diiodide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the crystal structure of 1,1'-diethyl-4,4'-bipyridinium diiodide, a compound of interest in materials science and drug development. This document details its crystallographic parameters, experimental protocols for its synthesis and characterization, and visualizations of its molecular structure and the workflow for its analysis.

## Core Compound Structure

1,1'-Diethyl-4,4'-bipyridinium diiodide consists of a planar dication, 1,1'-diethyl-4,4'-bipyridinium, and two iodide anions. The positive charge on the bipyridinium moiety is delocalized across the two nitrogen-containing rings.



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Caption: Ionic association in 1,1'-diethyl-4,4'-bipyridinium diiodide.

## Crystallographic Data

The crystal structure of 1,1'-diethyl-4,4'-bipyridinium diiodide has been determined by single-crystal X-ray diffraction.<sup>[1]</sup> The key crystallographic parameters are summarized in the table below.

Parameter	Value
Chemical Formula	C <sub>14</sub> H <sub>18</sub> I <sub>2</sub> N <sub>2</sub>
IUPAC Name	1-ethyl-4-(1-ethylpyridin-1-ium-4-yl)pyridin-1-ium diiodide
Crystal System	Monoclinic
Space Group	P 1 21/c 1
Unit Cell Dimensions	
a	6.1965 Å
b	13.025 Å
c	10.419 Å
α	90.00°
β	103.88°
γ	90.00°
Z	2
Residual Factor (R)	0.033
Weighted Residual Factor (wR)	0.073

## Experimental Protocols

The synthesis and crystal structure determination of 1,1'-diethyl-4,4'-bipyridinium diiodide are based on the methods described by Eckert et al. in *Acta Crystallographica Section C* (1999).

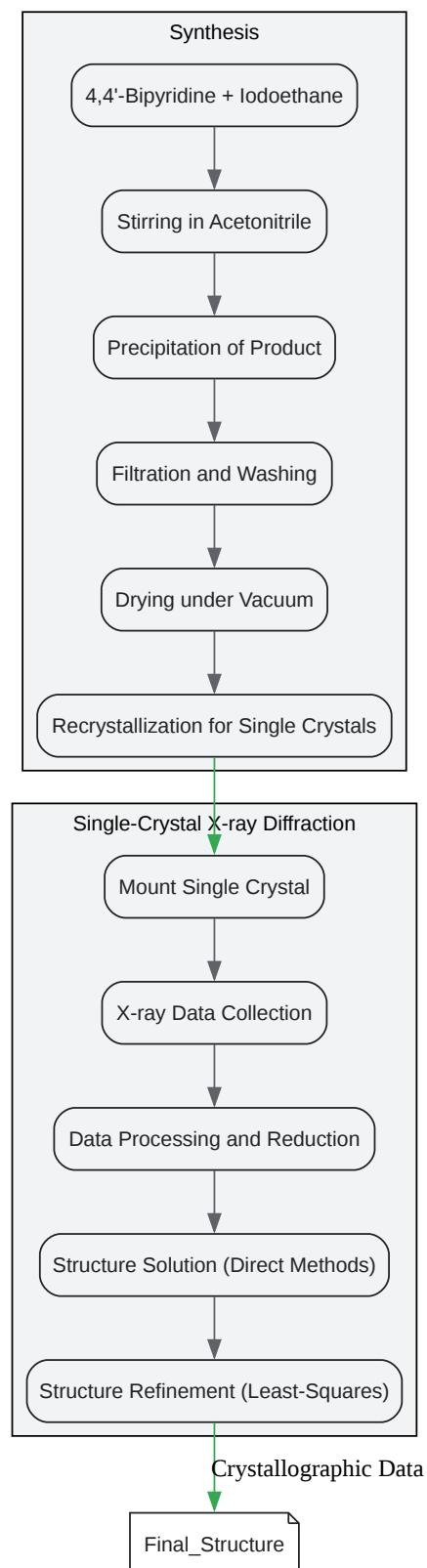
## Synthesis of 1,1'-Diethyl-4,4'-bipyridinium Diiodide

A solution of 4,4'-bipyridine in a suitable solvent, such as acetonitrile, is treated with an excess of iodoethane. The reaction mixture is typically stirred at room temperature or gently heated to facilitate the quaternization of the nitrogen atoms. The product, 1,1'-diethyl-4,4'-bipyridinium diiodide, precipitates from the solution and can be collected by filtration, washed with a small amount of cold solvent, and dried under vacuum. Single crystals suitable for X-ray diffraction

can be grown by slow evaporation of a saturated solution of the compound in an appropriate solvent system, such as ethanol-water.

## Single-Crystal X-ray Diffraction

A single crystal of 1,1'-diethyl-4,4'-bipyridinium diiodide of suitable size and quality is mounted on a goniometer head. X-ray diffraction data is collected at a controlled temperature, typically 293 K, using a diffractometer equipped with a monochromatic X-ray source (e.g., Mo K $\alpha$  radiation,  $\lambda = 0.71073 \text{ \AA}$ ). The data is processed to yield the unit cell parameters and intensity data. The crystal structure is then solved by direct methods and refined by full-matrix least-squares on  $F^2$ .

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Caption: Experimental workflow for synthesis and crystallographic analysis.

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## References

- 1. 4,4'-Bipyridinium, 1,1'-diethyl-, diiodide | C14H18I2N2 | CID 14598831 - PubChem [pubchem.ncbi.nlm.nih.gov]
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